

Butyl Formate: Application Notes and Protocols for Industrial Solvent Formulations

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Compound of Interest

Compound Name: Butyl formate

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These application notes provide a comprehensive overview of n-**butyl formate** as a versatile solvent for various industrial applications. This document outlines its key physicochemical properties, performance characteristics, and includes detailed experimental protocols for its evaluation in coatings, adhesives, and cleaning formulations.

Introduction to Butyl Formate in Industrial Applications

N-**butyl formate** (chemical formula: $C_5H_{10}O_2$) is a colorless liquid with a characteristic fruity odor.^{[1][2]} As a formate ester, it offers a unique combination of moderate polarity, a fast evaporation rate, and good solvency for a variety of resins and polymers.^{[1][3]} These properties make it a valuable component in the formulation of a wide range of industrial products, including lacquers, paints, adhesives, and cleaning agents.^{[4][5]} Its ability to dissolve substances like nitrocellulose, cellulose acetate, and various synthetic resins makes it a versatile choice for formulators.^{[1][3]}

Physicochemical and Performance Properties

A clear understanding of **butyl formate**'s properties is crucial for its effective incorporation into solvent systems. The following tables summarize key quantitative data for n-**butyl formate**, comparing it with other common industrial solvents.

Table 1: Physicochemical Properties of n-Butyl Formate

Property	Value	Unit
Molecular Weight	102.13	g/mol
Boiling Point	106 - 107	°C
Melting Point	-91	°C
Flash Point	18	°C
Density (at 25°C)	0.892	g/mL
Vapor Pressure (at 25°C)	28.9	mmHg
Water Solubility	Slightly soluble	-

Sources:[1][2][6][7]

Table 2: Performance-Related Properties of n-Butyl Formate

Property	Value	Unit
Relative Evaporation Rate (n-Butyl Acetate = 1.0)	~1.7	-
Kauri-Butanol (Kb) Value	Not widely reported; estimated to be moderate	-
Hansen Solubility Parameters (HSP)	(MPa) ^{1/2}	
δd (Dispersion)	15.7	(MPa) ^{1/2}
δp (Polar)	6.5	(MPa) ^{1/2}
δh (Hydrogen Bonding)	9.2	(MPa) ^{1/2}

Sources: A relative evaporation rate of approximately 1.7 can be inferred from its boiling point and vapor pressure in comparison to n-butyl acetate.[8][9][10] Hansen Solubility Parameters from relevant literature.

Experimental Protocols

The following protocols provide standardized methods for evaluating the performance of **butyl formate** in various solvent-based formulations.

Protocol for Determining Solvency Power (Kauri-Butanol Value)

This protocol is adapted from the ASTM D1133 standard test method.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Objective: To determine the Kauri-Butanol (Kb) value of a solvent, which indicates its relative solvency power. A higher Kb value signifies stronger solvency.[\[18\]](#)

Materials:

- Kauri-butanol standard solution (20g of kauri resin in 100g of n-butanol)
- Toluene (for standardization)
- Heptane (for standardization)
- **Butyl formate** (test solvent)
- 50-mL burette
- 250-mL Erlenmeyer flask
- Standard print to be placed under the flask

Procedure:

- Standardization of Kauri-Butanol Solution:
 - Titrate a known weight of the kauri-butanol solution with toluene to the endpoint where the standard print just becomes blurred. The volume of toluene used should be between 100 and 110 mL.

- Titrate another known weight of the kauri-butanol solution with a 75/25 (v/v) mixture of heptane and toluene.
- Titration with **Butyl Formate**:
 - Weigh approximately 20 g of the standardized kauri-butanol solution into a 250-mL Erlenmeyer flask.
 - Fill the burette with **butyl formate**.
 - Slowly add the **butyl formate** to the kauri-butanol solution while constantly swirling the flask.
 - Continue titration until the sharp outlines of the print under the flask become blurred. This is the endpoint.
 - Record the volume of **butyl formate** used.
- Calculation:
 - The K_b value is calculated based on the volume of the test solvent required to reach the endpoint, corrected against the standardization values.

Protocol for Determining Relative Evaporation Rate

This protocol is based on the principles outlined in ASTM D3539.^{[1][19][20][21][22][23][24]}

Objective: To determine the relative evaporation rate of **butyl formate** compared to a standard solvent (n-butyl acetate).

Materials:

- Shell Thin-Film Evaporometer (or similar device)
- Filter paper discs
- Syringe (1 mL)
- n-Butyl acetate (reference standard)

- **Butyl formate** (test solvent)

- Stopwatch

Procedure:

- Calibration:
 - Using n-butyl acetate, determine the time required for 90% of the solvent to evaporate under controlled temperature and airflow conditions. This time is the standard for a relative evaporation rate of 1.0.
- Measurement of **Butyl Formate**:
 - Saturate a filter paper disc with a known volume (e.g., 0.7 mL) of **butyl formate**.
 - Immediately start the stopwatch and record the time it takes for 90% of the solvent to evaporate.
- Calculation:
 - $\text{Relative Evaporation Rate} = (\text{Time for 90\% evaporation of n-butyl acetate}) / (\text{Time for 90\% evaporation of } \mathbf{butyl\ formate})$.

Protocol for Evaluating Viscosity Reduction in a Nitrocellulose Lacquer

This protocol is based on the principles of ASTM D2196 for measuring the viscosity of non-Newtonian materials.[\[4\]](#)[\[16\]](#)[\[20\]](#)[\[25\]](#)[\[26\]](#)

Objective: To quantify the effectiveness of **butyl formate** in reducing the viscosity of a nitrocellulose resin solution.

Materials:

- Nitrocellulose resin
- **Butyl formate**

- Other co-solvents and diluents (e.g., ethanol, toluene) as required
- Rotational viscometer (e.g., Brookfield viscometer)
- Beakers and mixing equipment

Procedure:

- Preparation of Stock Solution:
 - Prepare a stock solution of nitrocellulose in a suitable solvent blend that does not contain **butyl formate**.
- Formulation with **Butyl Formate**:
 - Prepare a series of formulations by adding increasing percentages of **butyl formate** to the nitrocellulose stock solution, keeping the total solids content constant.
- Viscosity Measurement:
 - For each formulation, measure the viscosity at a controlled temperature (e.g., 25°C) using a rotational viscometer at various shear rates (spindle speeds).
 - Record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s).
- Data Analysis:
 - Plot the viscosity as a function of the percentage of **butyl formate** in the solvent blend. This will illustrate the viscosity-reducing effect of **butyl formate**.

Application-Specific Starting Formulations and Workflows

The following provides starting points for incorporating **butyl formate** into common industrial formulations and a logical workflow for solvent selection.

Nitrocellulose Lacquer Formulation

Butyl formate can be used as a medium-boiling solvent in nitrocellulose lacquers to control drying time and improve flow and leveling.

Starting Formulation (by weight %):

- Nitrocellulose (e.g., RS 1/2 second): 15%
- Alkyd Resin (modifying resin): 10%
- Plasticizer (e.g., Dibutyl Phthalate): 5%
- **Butyl Formate**: 20%
- Ethanol (co-solvent): 15%
- Toluene (diluent): 35%

This formulation can be adjusted based on the desired application properties. The ratio of **butyl formate** to other solvents will influence the drying characteristics and final film appearance.

Industrial Cleaning Agent Formulation

Butyl formate's good solvency and fast evaporation make it suitable for use in industrial cleaning and degreasing agents.^[5]

Starting Formulation (by weight %):

- **Butyl Formate**: 30%
- Isopropyl Alcohol: 40%
- Aliphatic Hydrocarbon Solvent: 25%
- Non-ionic Surfactant: 5%

This formulation can be effective for removing oils, greases, and other soils from metal and other hard surfaces.

Solvent-Based Adhesive Formulation

In solvent-based adhesives, **butyl formate** can be used to dissolve the polymer base and control the viscosity and open time of the adhesive.^{[1][23][27][28][29]}

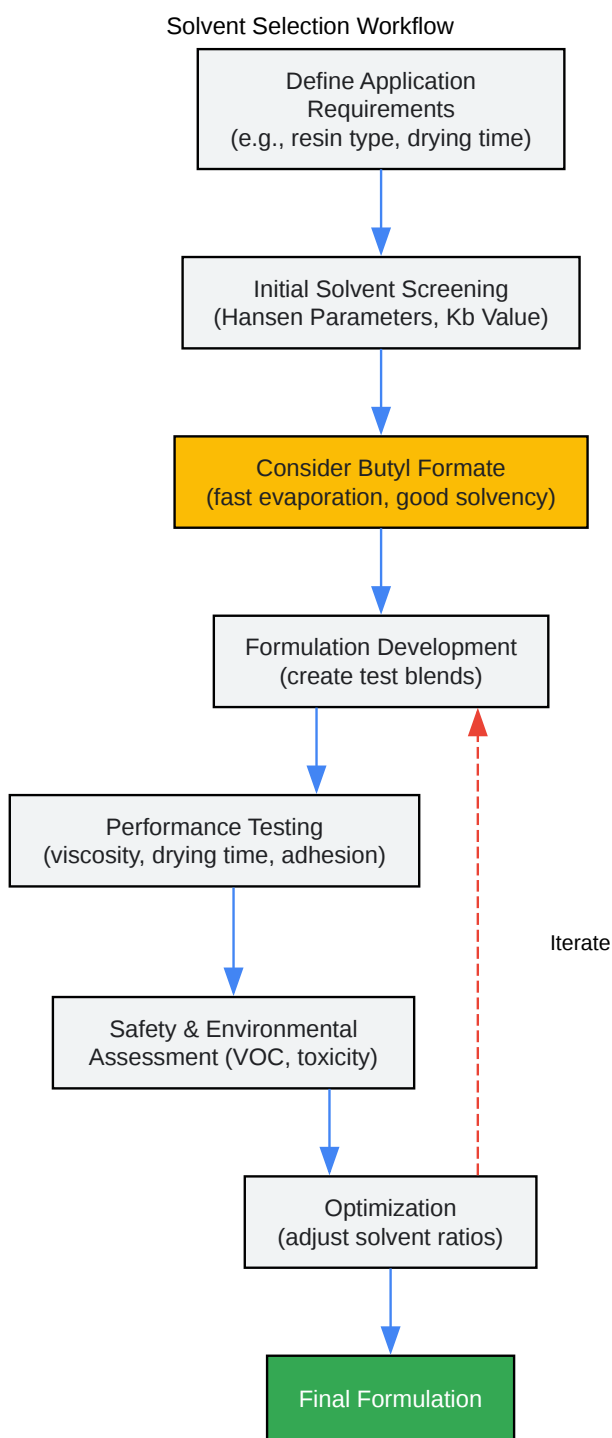
Starting Formulation (by weight %):

- Polymer (e.g., Styrene-Butadiene Rubber): 25%
- Tackifying Resin: 15%
- **Butyl Formate**: 30%
- Toluene: 25%
- Antioxidant/Stabilizer: 5%

The evaporation rate of the solvent system, including **butyl formate**, is critical for achieving the desired bonding characteristics.

Logical Workflow for Solvent Selection

The selection of an appropriate solvent system is a multi-step process that involves balancing performance, cost, safety, and environmental considerations. The following diagram illustrates a logical workflow for this process.



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Caption: A logical workflow for the selection and optimization of solvents in industrial formulations.

Conclusion

N-butyl formate is a valuable solvent for a variety of industrial applications due to its favorable combination of properties. Its fast evaporation rate, moderate polarity, and good solvency make it an effective component in coatings, adhesives, and cleaning agents. By following the detailed protocols and utilizing the starting formulations provided in these application notes, researchers and formulators can effectively evaluate and incorporate **butyl formate** into their solvent systems to achieve desired performance characteristics. Careful consideration of the entire solvent system and adherence to safety and environmental guidelines are essential for successful and responsible formulation.

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